

An In-depth Technical Guide to the Isomers of Methoxynaphthalenol and Their Properties

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Compound of Interest

Compound Name: 7-Methoxynaphthalen-1-ol

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Abstract

This technical guide provides a comprehensive overview of the fourteen positional isomers of methoxynaphthalenol. As valuable scaffolds in medicinal chemistry and materials science, a thorough understanding of their distinct physicochemical and biological properties is paramount for researchers, scientists, and drug development professionals. This document delineates the structural nuances of each isomer, presenting a comparative analysis of their known properties, including melting and boiling points, solubility, and spectral characteristics. Furthermore, it delves into their synthesis, potential pharmacological activities, and associated signaling pathways, offering a foundational resource for future research and development endeavors.

Introduction: The Significance of Isomerism in Naphthalene Scaffolds

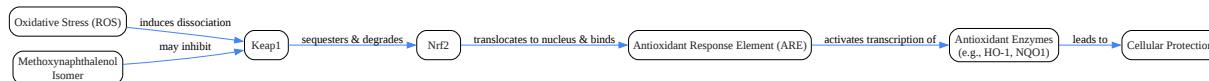
Naphthalene, a bicyclic aromatic hydrocarbon, serves as a fundamental building block for a vast array of chemical entities with significant biological and material applications. The introduction of substituents, such as hydroxyl (-OH) and methoxy (-OCH₃) groups, onto the naphthalene ring system gives rise to a series of isomers, each with a unique three-dimensional arrangement of atoms. These subtle structural variations, known as isomerism, can profoundly influence the molecule's physical, chemical, and biological properties.^[1] In the context of drug discovery, the specific positioning of functional groups can dictate a compound's interaction with biological targets, affecting its efficacy, selectivity, and metabolic stability.^[2]

This guide focuses on the methoxynaphthalenol isomers, a class of compounds with the molecular formula $C_{11}H_{10}O_2$. The interplay between the electron-donating hydroxyl and methoxy groups at various positions on the naphthalene core results in fourteen distinct positional isomers. Understanding the unique property profile of each isomer is critical for harnessing its full potential in various scientific applications.

The Fourteen Positional Isomers of Methoxynaphthalenol

The naphthalene ring has two distinct types of positions for monosubstitution: the alpha (α) positions (1, 4, 5, and 8) and the beta (β) positions (2, 3, 6, and 7). When disubstituted with a hydroxyl and a methoxy group, this gives rise to a total of fourteen unique positional isomers. The systematic nomenclature and structure of these isomers are outlined below.

Below is a diagram illustrating the numbering of the naphthalene core and the classification of its positions.



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References

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- 2. mdpi.com [mdpi.com]
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